

# (1,2,3-Thiadiazol-5-yl)methanol chemical properties and structure

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## Compound of Interest

Compound Name: (1,2,3-Thiadiazol-5-yl)methanol

Cat. No.: B188615

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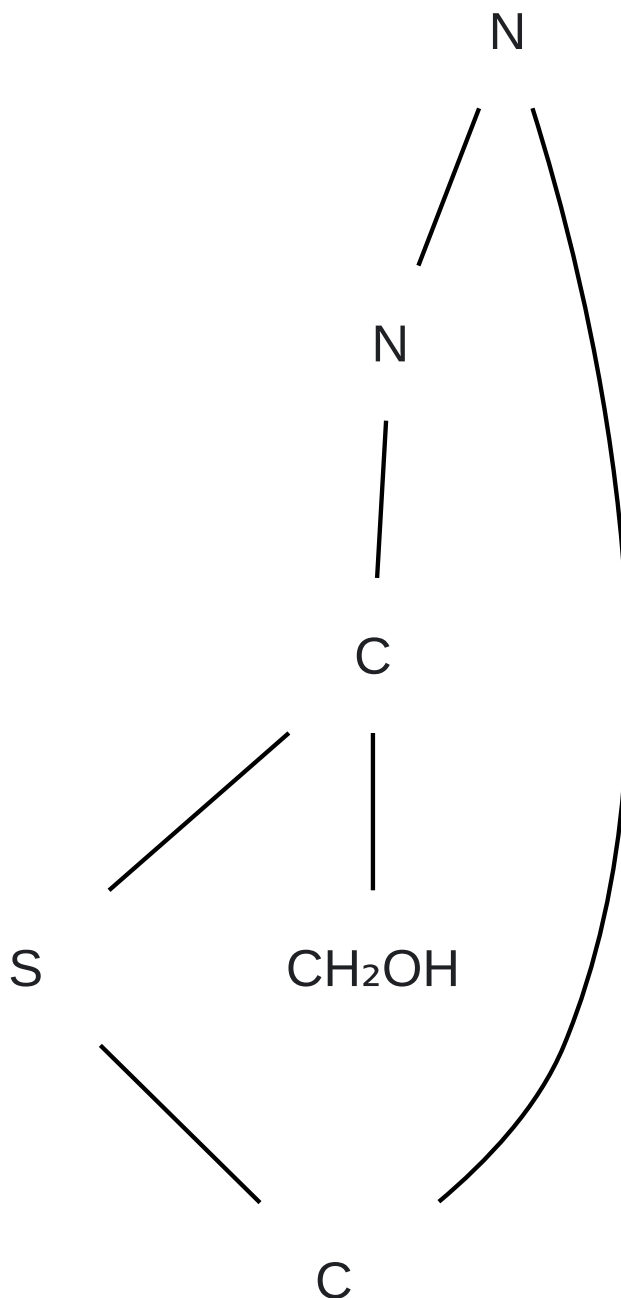
## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **(1,2,3-Thiadiazol-5-yl)methanol**. This compound is a member of the 1,2,3-thiadiazole class of heterocycles, which are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and synthetic versatility.

## Chemical Structure and Properties

**(1,2,3-Thiadiazol-5-yl)methanol** is characterized by a five-membered aromatic ring containing one sulfur and two adjacent nitrogen atoms, with a hydroxymethyl group attached at the 5-position. The 1,2,3-thiadiazole ring is a unique heterocyclic system known for its susceptibility to ring-opening reactions, making it a versatile synthetic intermediate.

Structural Diagram



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